

What is Docosamethyldecasiloxane and its basic properties

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Compound of Interest

Compound Name: Docosamethyldecasiloxane

CAS No.: 556-70-7

Cat. No.: B1607239

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Docosamethyldecasiloxane (MD₈M): A Technical Monograph

Executive Summary

Docosamethyldecasiloxane (CAS 556-70-7), often abbreviated as MD₈M or L10, represents a critical intersection between volatile methyl siloxanes (VMS) and high-viscosity silicone fluids. [1] As a linear permethylated siloxane containing ten silicon atoms, it offers a unique physicochemical profile: it possesses the hydrophobicity and dielectric strength of higher silicones while retaining a degree of volatility and spreadability absent in polymeric gums. [1]

This guide serves as a definitive technical reference for researchers in drug delivery, material science, and industrial formulation. [1] It details the molecular architecture, synthesis via acid-catalyzed equilibration, and rigorous characterization protocols required to validate this compound for high-value applications. [1]

Part 1: Molecular Architecture & Physicochemical Profile

Structural Definition

Docosamethyldecasiloxane belongs to the homologous series of linear polydimethylsiloxanes.^[1] Its structure is defined by the M-D-M notation, where:

- M (Trimethylsiloxy unit):
 - The chain terminator.^[1]
- D (Dimethylsiloxy unit):
 - The chain extender.^[1]

Formula:

Notation:

or

^[1]

Critical Physical Constants

The following data points are essential for process engineering and formulation design.

Property	Value	Context/Notes
Molecular Weight	755.61 g/mol	Monodisperse standard
Density	0.925 g/cm ³	At 25°C; significantly denser than HMDSO (0.76)
Refractive Index	1.3988	At 20°C; Useful for purity verification
Boiling Point (Atm)	> 300°C (Est.) ^[1]	Theoretical. ^[1] Decomposes/rearranges near this temp. ^[1]
Boiling Point (Vac)	~168°C	At reduced pressure (approx. ^[1] 0.5–1.0 mmHg)
Flash Point	> 100°C	Classified as combustible but not highly flammable
Dielectric Constant	~2.70	Excellent electrical insulator
Surface Tension	~20–22 mN/m	Low surface energy, high spreadability



Expert Insight: Unlike the cyclic congener D10 (Decamethylcyclopentasiloxane), the linear MD₈M is more flexible.^[1] This conformational freedom allows it to form superior barrier films on biological substrates (skin/mucosa) without the crystallization issues sometimes seen in rigid cyclics.^[1]

Part 2: Synthesis & Purification Strategies

Mechanism: Acid-Catalyzed Equilibration

Industrial synthesis of pure MD₈M is rarely done by stepwise Grignard addition due to low yield. [1] The standard protocol involves Thermodynamic Equilibration of a source of "M" units (Hexamethyldisiloxane) and "D" units (Octamethylcyclotetrasiloxane, D4) using a superacid catalyst.[1]

The Reaction Workflow

The reaction is a statistical redistribution.[1] To target the

length (MD₈M), the molar ratio of M:D precursors must be precisely calculated using the Flory-Schulz distribution logic.[1]



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Caption: Figure 1. Acid-catalyzed equilibration workflow for targeting specific linear siloxane chain lengths.

Detailed Protocol

- Stoichiometry: Mix Hexamethyldisiloxane (MM) and Octamethylcyclotetrasiloxane (D4) in a molar ratio targeting the average chain length of 10 silicons.
- Catalysis: Add 0.1% w/w Trifluoromethanesulfonic acid (Triflic acid).[1]
- Reaction: Heat to 80°C for 4 hours under nitrogen blanket. The mixture will pass through a viscosity maximum as rings open and polymerize, then drop as chains redistribute.[1]
- Neutralization: Critical Step. Add excess Sodium Bicarbonate () or Magnesium Oxide ().[1] Stir for 1 hour. Failure to neutralize completely will cause back-biting (depolymerization) during distillation.[1]
- Filtration: Remove salts via pressure filtration (0.45 µm PTFE membrane).

- Purification: Perform fractional distillation under high vacuum (<1 mmHg).
 - Fraction 1: Unreacted MM and D4 (Recycle).
 - Fraction 2: Intermediate oligomers (MD₂M, MD₃M).[1]
 - Target Fraction: Collect vapor at ~160-170°C (depending on exact vacuum).[1]

Part 3: Analytical Characterization

To validate the identity of **Docosamethyldecasiloxane**, a multi-modal approach is required. Single-method analysis is insufficient due to the presence of cyclic impurities (D10) or nearest-neighbor homologs (MD₇M, MD₉M).[1]

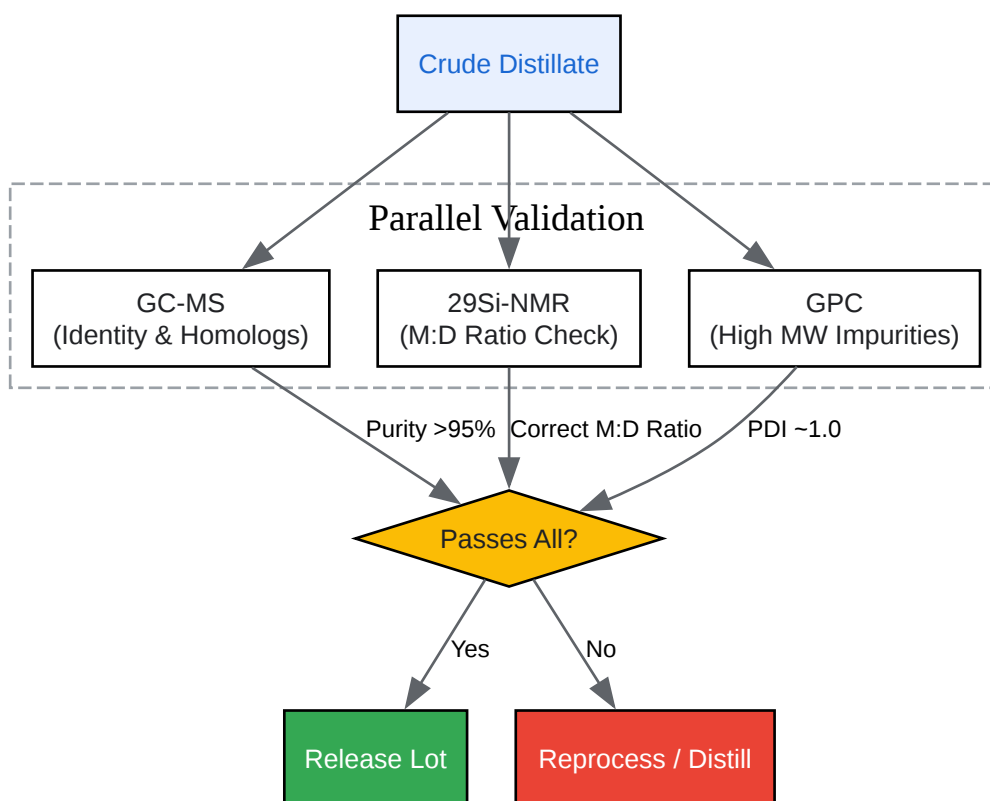
Gas Chromatography - Mass Spectrometry (GC-MS)

- Column: Non-polar capillary column (e.g., DB-5ms or HP-5), 30m x 0.25mm.
- Method:
 - Injector: 250°C.[1]
 - Oven: Start 50°C (2 min)
Ramp 10°C/min
End 300°C (hold 10 min).
- Validation Criteria:
 - Retention Index (Kovats): ~2099 (Semi-standard non-polar).[1][2]
 - Mass Spec: Look for characteristic fragmentation:
(Loss of methyl group) and typical siloxane series (73, 147, 221, 281).[1]
 - Purity: Area under curve (AUC) > 95%.

Gel Permeation Chromatography (GPC)

Used to confirm the absence of high-molecular-weight polymeric gums.[1]

- Detector: Refractive Index (RI).[1][3][4][5][6]
- Standard: Polystyrene standards (though PDMS standards are preferred if available).[1]
- Result: Should show a single, sharp peak with Polydispersity Index (PDI) near 1.0.[1]



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Caption: Figure 2. Quality Control decision tree for validating MD8M purity.

Part 4: Industrial & Pharmaceutical Applications Drug Delivery & Topical Formulations

In pharmaceutical development, MD₈M acts as a substantive carrier.[1]

- Mechanism: Unlike HMDSO (highly volatile) or Dimethicone 350 (non-volatile), MD₈M occupies a "semi-volatile" niche.[1] It stays on the skin long enough to allow drug partitioning into the stratum corneum but eventually evaporates or rubs off without leaving a greasy residue.[1]
- Use Case: Transdermal patches, barrier creams for incontinence (preventing maceration), and lubricating coatings for hypodermic needles (siliconization).[1]

Dielectric Coolants

Due to its high flash point and thermal stability, MD₈M is used in:

- Avionics: Cooling radar arrays where liquid must be non-conductive and stable at extreme altitudes (low temperature viscosity is superior to hydrocarbons).[1]
- Data Centers: Immersion cooling fluids.[1]

Optical Fluids

With a refractive index (1.3988) closely matching certain fluoropolymers, it is used as an index-matching fluid in optical assemblies to reduce reflection losses.[1]

Part 5: Toxicology & Safety Profile

Toxicological Status

- Inertness: Like most high-MW linear siloxanes, **Docosamethyldecasiloxane** is physiologically inert.[1] It is not absorbed significantly through the skin due to its molecular size (~755 Da, which is above the 500 Da "rule of thumb" for passive dermal transport).[1]
- Irritation: Classified as non-irritating to slightly irritating (mechanical) to eyes; non-irritating to skin.[1]

Environmental Fate

- Bioaccumulation: Higher molecular weight siloxanes are generally considered less bioaccumulative than the cyclic D4/D5 species because they are too large to pass through biological membranes easily.[1]

- Degradation: In the environment, it degrades via clay-catalyzed hydrolysis into smaller silanols, which eventually oxidize to silica (), , and water.[1]

References

- PubChem. (2025).[1][2][3][4] **Docosamethyldecasiloxane** (Compound).[1][2][7] National Library of Medicine.[1] [Link][1]
- Gelest, Inc. (2023).[1] Silicone Fluids: Stable, Inert Media.[1] (General reference for linear siloxane properties). [Link]
- NIST Chemistry WebBook. (2024).[1] Retention Indices for Siloxanes. [Link][1]

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Sources

- 1. Decasiloxane, docosamethyl- | C22H66O9Si10 | CID 68395 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Decasiloxane, docosamethyl- | C22H66O9Si10 | CID 68395 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Hexamethyldisiloxane | C6H18OSi2 | CID 24764 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Hexamethyldisiloxane | C6H18OSi2 | CID 24764 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 六甲基二硅氧烷 puriss., ≥98.5% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 6. Hexamethyldisiloxane - Wikipedia [en.wikipedia.org]
- 7. biosynth.com [biosynth.com]
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